

In-Depth Technical Guide: 3-Methyl-2-pentanol

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Compound of Interest

Compound Name: 3-Methyl-2-pentanol

Cat. No.: B7798646

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This technical guide provides a comprehensive overview of **3-Methyl-2-pentanol**, including its chemical and physical properties, a detailed experimental protocol for its synthesis, and an exploration of its potential biological relevance.

Core Chemical Information

CAS Number: 565-60-6[1][2][3][4]

3-Methyl-2-pentanol, also known as sec-Butyl methyl carbinol, is a secondary alcohol.[2][5][6] It has been identified as a metabolite in rat urine following exposure to 3-methylpentane and is also found naturally in hops.[2][3][4][7] This compound is of interest to researchers for its potential role as a biomarker and its presence in natural products.[2][3]

Physicochemical Properties

A summary of the key physicochemical properties of **3-Methyl-2-pentanol** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ O	[2][3]
Molecular Weight	102.17 g/mol	[2]
Appearance	Colorless liquid	[7]
Density	0.8307 g/cm ³ at 20 °C	[7]
Boiling Point	134.3 °C	[7]
Flash Point	40.56 °C	[1]
Water Solubility	19 g/L	[7]
logP (o/w)	1.546 (est)	[1]
Refractive Index	1.41500 to 1.42100 @ 20.00 °C	[1]

Spectroscopic Data

Spectroscopic Data Type	Reference
IR Spectra	[3]
Mass Spectrum	[8]
Raman Spectra	[3]

Experimental Protocol: Synthesis of 3-Methyl-2-pentanol via Grignard Reaction

This section details a representative experimental protocol for the synthesis of **3-Methyl-2-pentanol** using a Grignard reaction. This method involves the reaction of a Grignard reagent, ethylmagnesium bromide, with propanal.

Materials:

- Magnesium turnings

- Anhydrous diethyl ether
- Ethyl bromide
- Propanal
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Standard laboratory glassware for Grignard reaction (three-necked flask, dropping funnel, reflux condenser)
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- Preparation of the Grignard Reagent (Ethylmagnesium Bromide):
 - In a flame-dried three-necked flask equipped with a dropping funnel, a reflux condenser with a drying tube, and a magnetic stirrer, place magnesium turnings.
 - Add anhydrous diethyl ether to the flask to cover the magnesium.
 - Dissolve ethyl bromide in anhydrous diethyl ether and add it to the dropping funnel.
 - Add a small portion of the ethyl bromide solution to the magnesium suspension to initiate the reaction. The reaction is indicated by the formation of bubbles and a cloudy appearance.
 - Once the reaction has started, add the remaining ethyl bromide solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, stir the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Propanal:

- Cool the Grignard reagent solution in an ice bath.
- Dissolve propanal in anhydrous diethyl ether and add it to the dropping funnel.
- Add the propanal solution dropwise to the cooled Grignard reagent with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional hour.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath and slowly add a saturated aqueous solution of ammonium chloride to quench the reaction and decompose the magnesium alkoxide complex.
 - Transfer the mixture to a separatory funnel and separate the ether layer.
 - Extract the aqueous layer with two portions of diethyl ether.
 - Combine the organic extracts and wash with brine.
 - Dry the ether solution over anhydrous sodium sulfate.
 - Filter to remove the drying agent and remove the diethyl ether by rotary evaporation.
 - The crude **3-Methyl-2-pentanol** can be purified by fractional distillation.

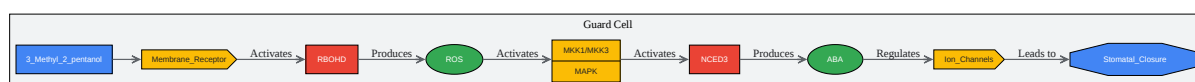
Safety Precautions:

- Grignard reagents are highly reactive and moisture-sensitive. All glassware must be thoroughly dried, and the reaction should be carried out under an inert atmosphere.
- Diethyl ether is highly flammable. All operations should be performed in a well-ventilated fume hood, away from ignition sources.
- Appropriate personal protective equipment (safety goggles, gloves, lab coat) must be worn at all times.

Biological Context and Potential Signaling Pathway

While specific signaling pathways for **3-Methyl-2-pentanol** are not extensively documented, its structural similarity to other short-chain alcohols, such as 3-methyl-1-butanol, allows for postulation of its potential biological effects. For instance, 3-methyl-1-butanol has been shown to induce stomatal closure in *Arabidopsis thaliana* through a pathway involving reactive oxygen species (ROS), mitogen-activated protein kinases (MAPK), and the plant hormone abscisic acid (ABA).

The following diagram illustrates a hypothetical signaling pathway for **3-Methyl-2-pentanol** based on the known pathway for 3-methyl-1-butanol.



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Caption: Hypothetical signaling pathway for **3-Methyl-2-pentanol**-induced stomatal closure.

This proposed pathway suggests that **3-Methyl-2-pentanol** may be recognized by a membrane receptor, leading to the activation of an NADPH oxidase (RBOHD) and subsequent production of ROS. ROS can then trigger a MAPK signaling cascade, which in turn activates the biosynthesis of ABA. ABA then regulates ion channels, leading to changes in guard cell turgor and ultimately, stomatal closure. Further experimental validation is required to confirm this pathway for **3-Methyl-2-pentanol**.

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